

BAY 249716: Application Notes and Experimental Protocols

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Compound of Interest

Compound Name: BAY 249716

Cat. No.: B15563277

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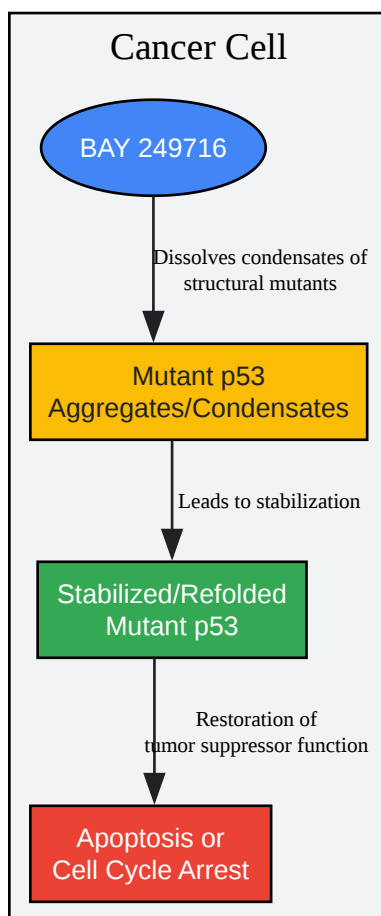
Abstract

BAY 249716 is a novel small molecule compound that has demonstrated significant activity as a modulator of mutant p53 condensation.[1] It has been shown to stabilize wild-type and various mutant p53 protein variants, indicating a potential therapeutic avenue in oncology.[1][2] Additionally, **BAY 249716** exhibits potent anti-tubercular activity.[3] This document provides detailed application notes and experimental protocols for the use of **BAY 249716** in a research setting.

Mechanism of Action

BAY 249716 functions by modulating the condensation of mutant p53.[1] Specifically, it has been observed to lead to the rapid dissolution of structural mutant p53 condensates.[2] In contrast, for DNA-binding defective p53 mutants, it can induce the formation of condensates.[2][4][5] This modulation of p53 condensation is a key aspect of its potential anti-cancer effects. The compound stabilizes p53 protein variants, suggesting a direct interaction.[2] Unlike some other modulators, **BAY 249716** does not contain a reactive group for covalent protein modification, indicating that covalent binding is not required for its activity.[2]

Signaling Pathway



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Caption: Mechanism of action of **BAY 249716** on mutant p53.

Quantitative Data

Parameter	Value	Cell Lines/Conditions	Source
Anti-tubercular Activity (IC90)	<0.10 µg/mL	Mycobacterium tuberculosis	[3]
Anti-proliferative Activity (IC50)	Low-µM	Various cell lines with different p53 mutation statuses	[1]
p53 Stabilization	Significant	p53WT, p53R175H, and p53Y220C	[1][2]
Cytotoxicity in human KB cells (CC50)	98.6 µM	Human KB cells, 72-hour incubation	[6]

Experimental Protocols

Preparation of Stock Solutions

This protocol outlines the preparation of stock solutions for **BAY 249716** for in vitro experiments.

Materials:

- **BAY 249716** powder
- Dimethyl sulfoxide (DMSO), newly opened and hygroscopic
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath

Procedure:

- Weigh the desired amount of **BAY 249716** powder in a sterile microcentrifuge tube.

- Add the appropriate volume of DMSO to achieve the desired concentration (e.g., 100 mg/mL).[6]
- Vortex the solution thoroughly.
- If necessary, use an ultrasonic bath to aid dissolution.[6]
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solutions at -20°C for up to 1 month or at -80°C for up to 6 months.[3]

Preparation of Working Solutions for In Vivo Experiments

This protocol describes the preparation of a working solution of **BAY 249716** for in vivo administration.

Materials:

- **BAY 249716** stock solution in DMSO (e.g., 25.0 mg/mL)
- PEG300
- Tween-80
- Saline or Corn oil
- Sterile tubes

Procedure (PEG300, Tween-80, Saline Formulation):[3]

- This protocol yields a clear solution of 2.5 mg/mL.[3]
- For a 1 mL working solution, add 100 μ L of a 25.0 mg/mL DMSO stock solution to 400 μ L of PEG300.
- Mix the solution evenly.

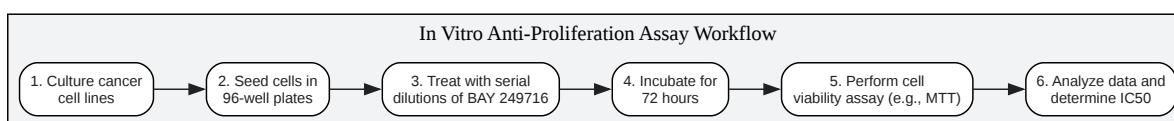
- Add 50 μ L of Tween-80 and mix again.
- Add 450 μ L of Saline to adjust the final volume to 1 mL.
- It is recommended to prepare this working solution freshly on the day of use.[3]

Procedure (Corn Oil Formulation):[6]

- This protocol yields a clear solution of ≥ 2.5 mg/mL.[6]
- For a 1 mL working solution, add 100 μ L of a 25.0 mg/mL DMSO stock solution to 900 μ L of Corn oil.
- Mix the solution evenly.
- Note: This formulation should be used cautiously for dosing periods exceeding half a month.
[6]

In Vitro Cell-Based Assay Workflow

This generalized workflow can be adapted to assess the anti-proliferative effects of **BAY 249716** on cancer cell lines.



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Caption: A generalized workflow for in vitro cell-based assays.

Safety and Handling

BAY 249716 is for research use only and should be handled by trained personnel in a laboratory setting.[3] Appropriate personal protective equipment (PPE), including gloves, lab

coat, and safety glasses, should be worn when handling the compound. For detailed safety information, refer to the Safety Data Sheet (SDS).

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